

Personal protective equipment for handling Co 101244 hydrochloride

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Compound of Interest

Compound Name: Co 101244 hydrochloride

Cat. No.: B1669276

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Essential Safety and Handling Guide for Co 101244 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Co 101244 hydrochloride** (also known as PD 174494) in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure research environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Co 101244 hydrochloride** is presented below for easy reference.

Property	Value	Source
CAS Number	193356-17-1	[1][2]
Molecular Formula	C ₂₁ H ₂₇ NO ₃ • HCl	[1][3]
Molecular Weight	377.9 g/mol	[1]
Purity	>98%	[4]
Appearance	A solid	[1]
Solubility	DMSO: ≥ 10 mg/ml Ethanol: ≥ 10 mg/ml PBS (pH 7.2): Sparingly soluble (1-10 mg/ml)	[1]
Storage	Store at -20°C	
Stability	≥ 4 years (under proper storage conditions)	[1]

Personal Protective Equipment (PPE) and Handling

When handling **Co 101244 hydrochloride**, it is imperative to use appropriate personal protective equipment and follow safe laboratory practices.

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.

2. Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Wear a lab coat.
 - Use impervious gloves (e.g., nitrile) and change them frequently, especially if contact with the substance occurs.

- Respiratory Protection:
 - If working outside a fume hood or if there is a risk of aerosolization, a NIOSH-approved respirator is recommended.

3. General Hygiene:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Spillage and Emergency Procedures

In the event of a spill or accidental exposure, follow these steps immediately.

1. Accidental Release Measures:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid dust formation. Wear appropriate PPE as outlined above.[\[2\]](#)
- Environmental Precautions: Prevent the chemical from entering drains or waterways.
- Methods for Cleaning Up:
 - For small spills, carefully sweep up the solid material, place it in a sealed container for disposal, and clean the area with a suitable solvent.
 - For large spills, contain the material and follow your institution's hazardous material disposal protocols.

2. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage and Disposal

Proper storage and disposal are crucial for maintaining the integrity of the compound and ensuring environmental safety.

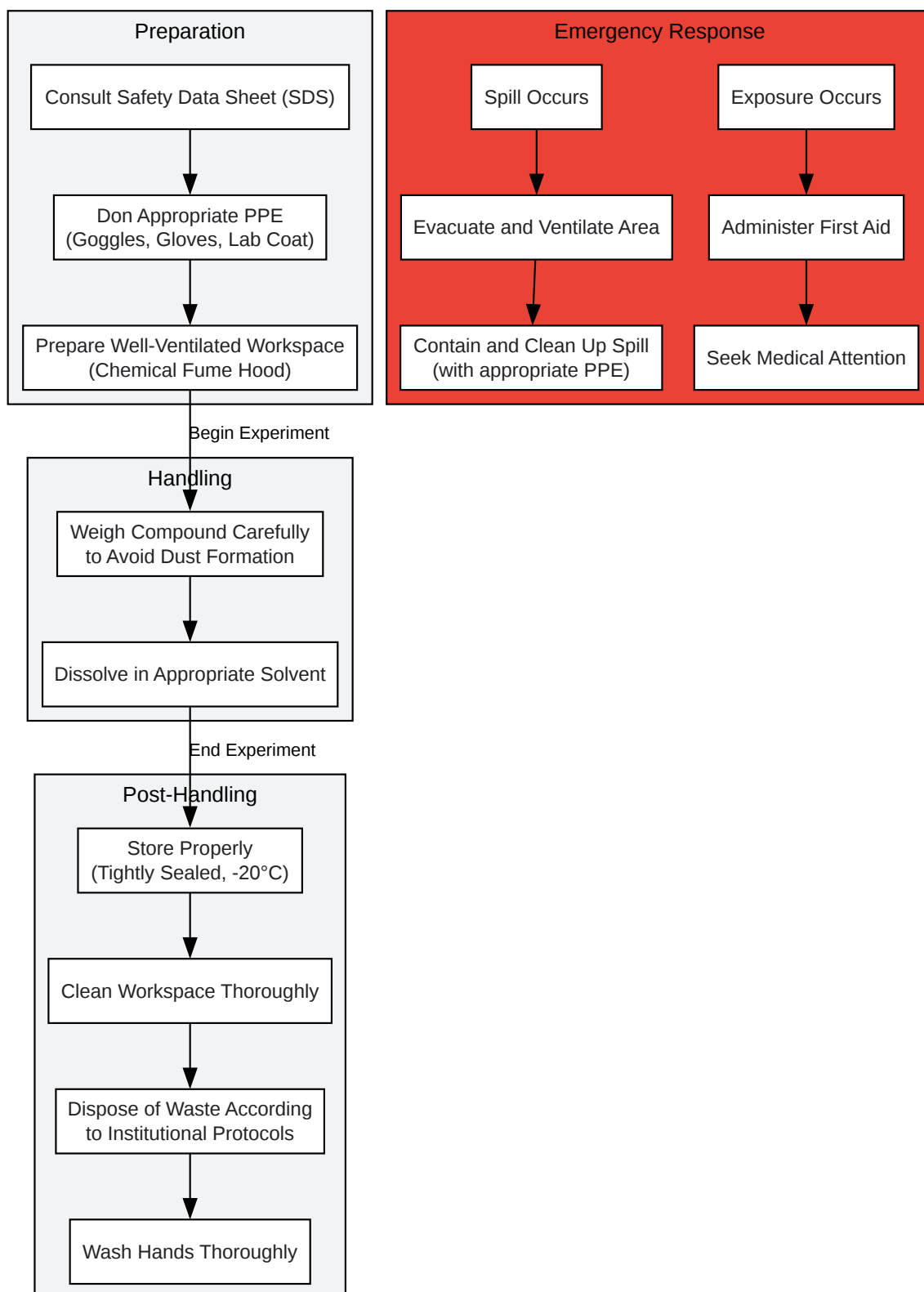
1. Storage:

- Store the compound in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- As recommended, store at -20°C for long-term stability.

2. Disposal:

- Dispose of unused material and its container in accordance with local, regional, national, and international regulations.
- Do not allow the product to reach the sewage system.
- Consult your institution's environmental health and safety office for specific guidance on chemical waste disposal.[\[2\]](#)

Workflow for Safe Handling of Co 101244 Hydrochloride



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Caption: A workflow diagram illustrating the key steps for the safe handling of **Co 101244 hydrochloride**, from preparation to post-handling and emergency procedures.

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